

# Inquiry Regarding "Koavone" Uncovers Discrepancy in Substance Identity

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## Compound of Interest

Compound Name: Koavone

Cat. No.: B1176428

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An investigation into the reproducibility of the effects of a substance referred to as "**Koavone**" has revealed that the name corresponds to a commercially available fragrance ingredient, not a compound with known therapeutic properties. This finding suggests a potential misunderstanding in the initial query, which framed the substance within a biomedical research and drug development context.

**Koavone** is identified as an aroma chemical utilized in the fragrance industry to impart woody and floral scents, particularly with violet and orris nuances.<sup>[1][2][3][4]</sup> It is a product of International Flavors & Fragrances (IFF) and is described as a highly diffusive ingredient used to enhance amber notes in perfumes.<sup>[5][6]</sup> The chemical identity is listed as (Z)-3,4,5,6,6-pentamethylhept-3-en-2-one, and its use is confined to perfumery and cosmetic applications.<sup>[3][4]</sup>

The initial request sought a comparative guide on the reproducibility of "**Koavone**'s effects across different labs," targeted at researchers and drug development professionals. The requirements included detailed experimental protocols, quantitative data summarization, and visualization of signaling pathways. However, a thorough search for scientific literature and experimental data on the biological effects of **Koavone** yielded no results matching this context. There are no published studies, clinical trials, or publicly available data concerning its mechanism of action, signaling pathways, or therapeutic effects in a biological system.

It is possible that the name "**Koavone**" was mistaken for another substance with known bioactive properties. For instance, "kavalactones," which are compounds derived from the kava

plant (*Piper methysticum*), have been studied for their sedative and analgesic effects.<sup>[7][8]</sup> This linguistic similarity could be a source of confusion.

Given that "**Koavone**" is a fragrance and not a pharmaceutical agent, the core requirements of the original request—to provide comparative experimental data, protocols, and signaling pathways—cannot be fulfilled. There is no evidence of its application or study within a biomedical framework, and therefore no data exists to assess the reproducibility of its "effects" in a scientific research setting.

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